

# An In-depth Technical Guide on (10Z,13Z,16Z,19Z)-Docosatetraenoyl-CoA

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: (10Z,13Z,16Z,19Z)-  
docosatetraenoyl-CoA

Cat. No.: B15599103

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction and Synonyms

**(10Z,13Z,16Z,19Z)-Docosatetraenoyl-CoA** is a polyunsaturated fatty acyl-CoA molecule. It is an intermediate in the metabolic pathway of omega-3 fatty acids. Due to its transient nature as a metabolic intermediate, it is not as extensively studied as other more abundant fatty acids like eicosapentaenoic acid (EPA) and docosahexaenoic acid (DHA).

Based on available chemical databases and supplier information, the following synonyms are used for **(10Z,13Z,16Z,19Z)-docosatetraenoyl-CoA**:

Systematic Name	Common Abbreviation	Other Names
(10Z,13Z,16Z,19Z)- Docosatetraenoyl coenzyme A	C22:4(n-3)-CoA	all-cis-10,13,16,19- Docosatetraenoyl-CoA
Docosa-10,13,16,19- tetraenoyl-CoA		

It is crucial to distinguish this omega-3 (n-3) isomer from its more commonly studied omega-6 (n-6) isomer, (7Z,10Z,13Z,16Z)-docosatetraenoyl-CoA, also known as adrenoyl-CoA.

## Biochemical Role and Signaling Pathways

**(10Z,13Z,16Z,19Z)-Docosatetraenoyl-CoA** is understood to be an intermediate in the biosynthesis of the highly unsaturated omega-3 fatty acid, docosahexaenoic acid (DHA), from eicosapentaenoic acid (EPA). This conversion pathway involves a series of elongation and desaturation steps.

The likely metabolic fate of **(10Z,13Z,16Z,19Z)-docosatetraenoyl-CoA** is its further desaturation to form (7Z,10Z,13Z,16Z,19Z)-docosapentaenoyl-CoA (DPA n-3). This reaction is catalyzed by a fatty acid desaturase.

Due to a lack of specific research focusing on **(10Z,13Z,16Z,19Z)-docosatetraenoyl-CoA**, there is no direct evidence of its involvement in specific signaling pathways. However, as a precursor to other bioactive omega-3 fatty acids, it plays an upstream role in pathways influenced by these molecules, which are known to have anti-inflammatory and pro-resolving effects.

## Biosynthesis Pathway of Long-Chain Omega-3 Fatty Acids



[Click to download full resolution via product page](#)

Caption: Biosynthesis of **(10Z,13Z,16Z,19Z)-Docosatetraenoyl-CoA**.

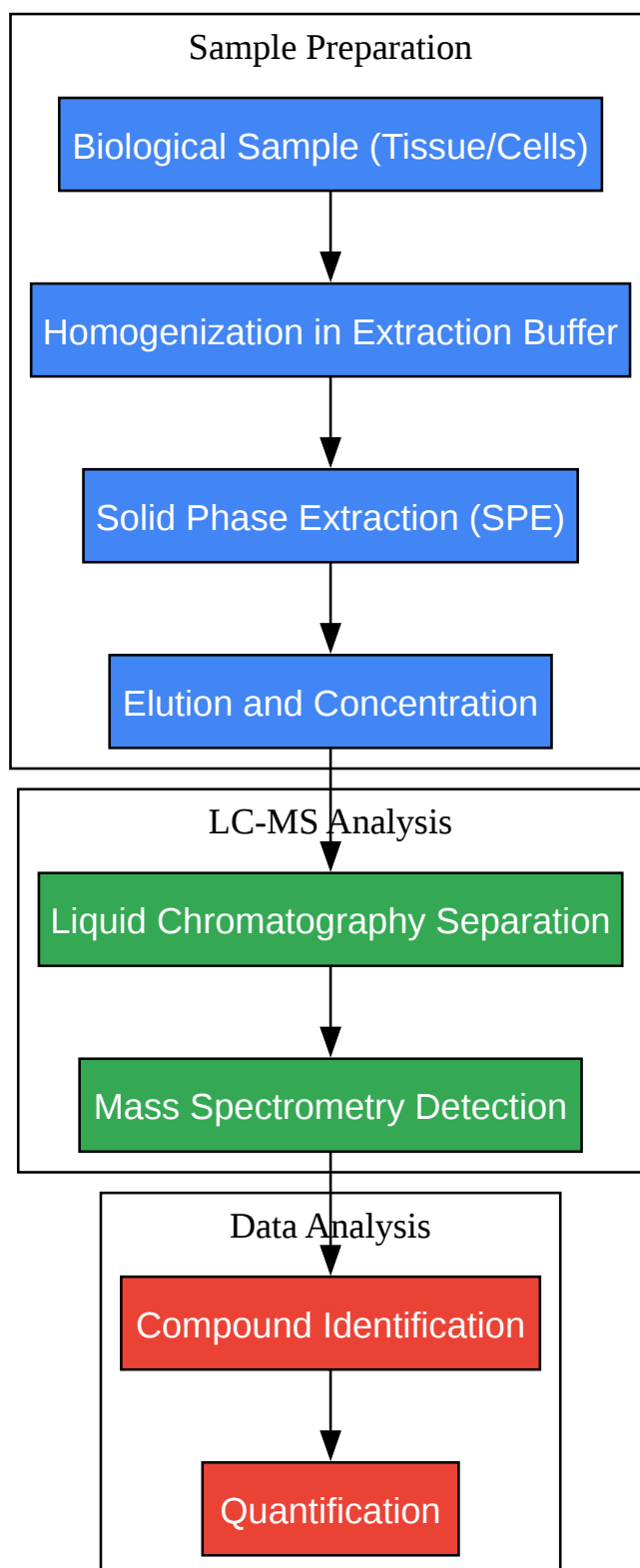
## Quantitative Data

There is a notable absence of specific quantitative data in the scientific literature for **(10Z,13Z,16Z,19Z)-docosatetraenoyl-CoA**. This includes kinetic parameters of the enzymes that metabolize it, its cellular concentrations, and its binding affinities to proteins. This scarcity of data is likely due to its role as a transient intermediate in a larger metabolic pathway.

## Experimental Protocols

Specific experimental protocols for the synthesis, purification, or analysis of **(10Z,13Z,16Z,19Z)-docosatetraenoyl-CoA** are not readily available in published literature. However, general methods for the analysis of fatty acyl-CoAs are applicable. Below is a generalized workflow for the analysis of fatty acyl-CoAs from a biological sample using liquid chromatography-mass spectrometry (LC-MS).

## General Workflow for Fatty Acyl-CoA Analysis



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [An In-depth Technical Guide on (10Z,13Z,16Z,19Z)-Docosatetraenoyl-CoA]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15599103#synonyms-for-10z-13z-16z-19z-docosatetraenoyl-coa]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)